Technical Guide: [Glu1]-Fibrinopeptide B (CAS 103213-49-6)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(Glu1)-Fibrinopeptide B (human)*
CAS No.:	*103213-49-6*
Cat. No.:	*B010563*

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Executive Summary

[Glu1]-Fibrinopeptide B (CAS 103213-49-6) is a synthetic peptide analogue of the native human Fibrinopeptide B, widely recognized in the pharmaceutical and proteomic sectors as a "gold standard" calibrant for mass spectrometry (MS).[1][2] Unlike the native peptide, which typically contains an N-terminal pyroglutamic acid (pGlu), this analogue features a free Glutamic acid (Glu) at the N-terminus.

This modification renders the peptide highly ionizable in positive electrospray ionization (ESI) modes, making it an indispensable tool for lock-mass calibration, system suitability testing, and retention time standardization in LC-MS workflows. Beyond its analytical utility, it retains biological activity as a chemotactic agent, playing a role in the inflammatory response following tissue injury.

Chemical Identity & Physicochemical Properties[3]

Core Identifiers

Parameter	Detail
Chemical Name	[Glu1]-Fibrinopeptide B (Human)
CAS Number	103213-49-6
Synonyms	Glu-Fib; EGVNDNEEGFFSAR; Fibrinopeptide B, [Glu1]-
Sequence (1-Letter)	E-G-V-N-D-N-E-E-G-F-F-S-A-R
Sequence (3-Letter)	Glu-Gly-Val-Asn-Asp-Asn-Glu-Glu-Gly-Phe-Phe-Ser-Ala-Arg
Molecular Formula	$C_{66}H_{95}N_{19}O_{26}$
Molecular Weight	1570.6 Da (Average)
Monoisotopic Mass	1569.6698 Da

Physicochemical Characteristics

- Acidity/Basicity: The sequence is highly acidic. It contains 5 acidic residues (Glu x3, Asp x2) and only 1 basic residue (Arg), plus the N-terminal amine.
- Isoelectric Point (pI): ~3.5 – 4.0. This low pI means the peptide is negatively charged at neutral pH, requiring acidic conditions (e.g., 0.1% Formic Acid) to protonate for positive mode MS.
- Hydrophobicity: The central region (Phe-Phe) provides a hydrophobic core, while the N-terminal region is highly polar/charged. This amphipathic nature ensures good retention on C18 HPLC columns.
- Solubility: Soluble in water, but stability and solubility are enhanced in dilute acidic buffers (0.1% TFA or Formic Acid).

Mass Spectrometry & Analytical Applications

This section details the primary use case of CAS 103213-49-6: ensuring data integrity in high-resolution mass spectrometry.

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The "Lock Mass" Mechanism

In Time-of-Flight (TOF) and Orbitrap instruments, mass accuracy can drift due to thermal fluctuations. [Glu1]-Fibrinopeptide B is infused continuously or in bursts to provide a known reference mass.

- Why it works: The peptide ionizes exceptionally well to form a doubly charged ion

  and a singly charged ion

  .

- Key Calibration Ions:
  - :m/z785.8426 (Most common lock mass).
  - :m/z1570.6774.
  - y-ions: The fragmentation yields a rich series of y-ions (y1 to y13) covering the 175–1500 m/z range, ideal for MS/MS tuning.

Experimental Workflow: System Suitability

Before running valuable clinical or drug development samples, the instrument's performance is validated using Glu-Fib.

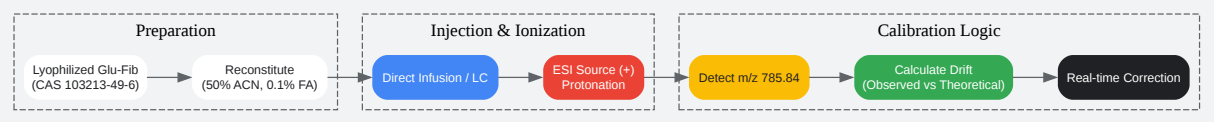

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Figure 1: Standard workflow for using [Glu1]-Fibrinopeptide B as a Mass Spectrometry calibration standard.

Biological Mechanism & Pharmacology

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While primarily an analytical tool, understanding the biological origin of this peptide is crucial for researchers studying coagulation or inflammation.

Origin: The Coagulation Cascade

Fibrinopeptide B (FPB) is cleaved from the Fibrinogen

-chain by the enzyme Thrombin.[3]

- Reaction: Fibrinogen

  Fibrin Monomer + Fibrinopeptide A + Fibrinopeptide B.

- Significance: The release of FPB exposes polymerization sites on the fibrin monomer, allowing clot formation.

Chemotactic Activity

Unlike Fibrinopeptide A, Fibrinopeptide B (and its [Glu1] analogue) acts as a chemoattractant.[4][3]

- Target Cells: Neutrophils and Fibroblasts.

- Mechanism: It recruits immune cells to the site of injury without inducing enzyme release (degranulation) or superoxide production. This suggests a role in tissue repair and remodeling rather than acute destruction.

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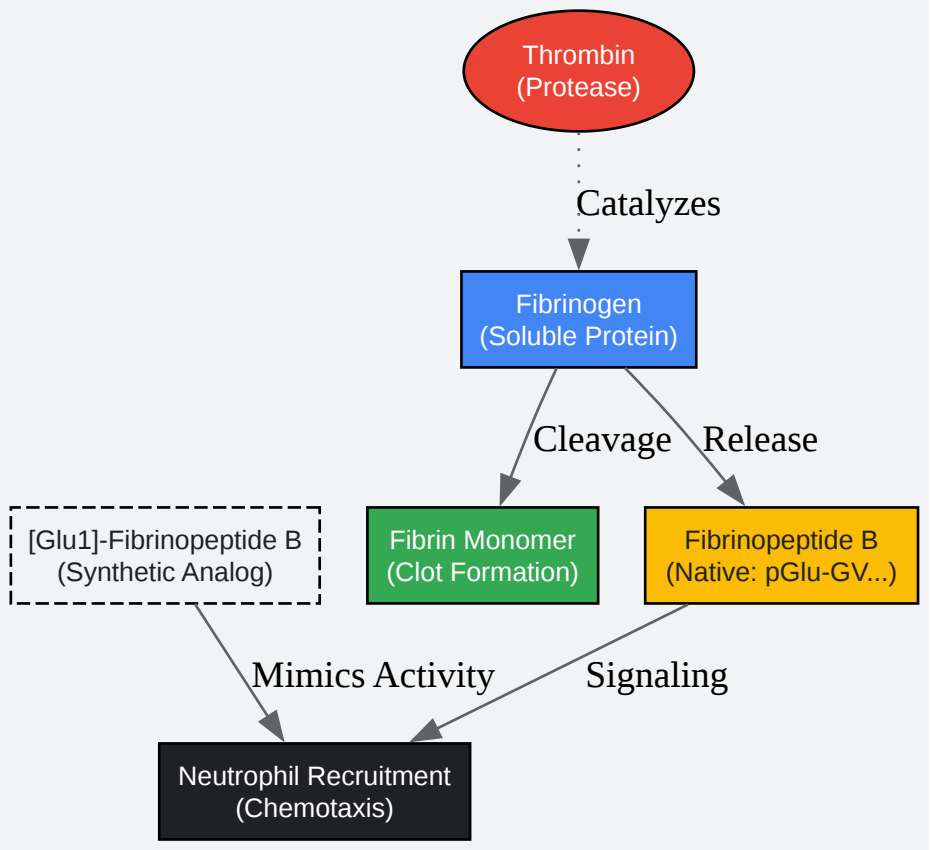

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Figure 2: Biological generation of Fibrinopeptide B and the functional mimicry of the [Glu1] analogue.

Synthesis & Manufacturing Protocol

High-purity [Glu1]-Fibrinopeptide B is synthesized using Solid Phase Peptide Synthesis (SPPS) employing Fmoc chemistry. This ensures the precise sequence EGVNDNEEGFFSAR is built without racemization.

Synthesis Strategy (Fmoc/tBu)

- Resin Selection:Wang Resin is typically used for peptides with a C-terminal carboxyl group (Arg-OH).
- Loading: The first amino acid (Fmoc-Arg(Pbf)-OH) is anchored to the resin.
- Elongation Cycle:

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- Deprotection: 20% Piperidine in DMF removes the Fmoc group.[5][6]
- Activation: HBTU/HOBt or HATU/DIEA activates the incoming amino acid.
- Coupling: The activated amino acid reacts with the free amine on the resin.[6]

- Side Chain Protection:
  - Glu/Asp: protected as tert-butyl esters (OtBu).
  - Arg: protected with Pbf (2,2,4,6,7-pentamethyldihydrobenzofuran-5-sulfonyl).
  - Ser: protected as tert-butyl ether (tBu).
- Cleavage: High concentrations of TFA (95%) with scavengers (TIS, Water) remove the peptide from the resin and strip all side-chain protecting groups.[7]

Quality Control Parameters

Test	Specification	Method
Purity	95% (Research) / 98% (Calibration)	RP-HPLC (C18 column)
Identity	Da	ESI-MS or MALDI-TOF
Peptide Content	70-85% (Balance is counter-ions/water)	Elemental Analysis / AAA
Appearance	White lyophilized powder	Visual Inspection

Handling, Stability & Safety

The "Cyclization" Risk (Critical)

The N-terminal Glutamic acid (Glu) in this peptide is susceptible to spontaneous cyclization to form Pyroglutamic acid (pGlu), especially under acidic conditions or prolonged storage in solution.

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- Chemical Change: Glu (-H_2O)

  pGlu.

- Mass Shift: Loss of 18 Da (1570.6

  1552.6).

- Impact: If cyclization occurs, the calibration mass m/z 785.8 will disappear and be replaced by m/z 776.8.

- Prevention: Reconstitute fresh. Store lyophilized powder at -20°C. Avoid repeated freeze-thaw cycles of the solution.

Solubility Protocol

- Solvent: Water with 0.1% Formic Acid or 50% Acetonitrile/Water (0.1% FA).

- Concentration: Prepare a stock at 1 mg/mL. Dilute to 1 pmol/µL for MS infusion.

- Vortexing: The peptide is generally soluble; vortex gently.

Safety (MSDS Highlights)

- Hazard: Not classified as hazardous under GHS.

- PPE: Standard laboratory coat, gloves, and safety glasses.

- First Aid: If inhaled, move to fresh air. Flush eyes with water if contact occurs.

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